

# Guazatine Acetate Salt: A Technical Review of its Antifungal Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Guazatine acetate salt

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## Introduction

**Guazatine acetate salt** is a non-systemic, contact fungicide that has been utilized for several decades, primarily in the post-harvest control of fungal diseases in citrus, rockmelons, and tomatoes, as well as a seed treatment for cereals.[1][2] Its broad-spectrum activity against a range of economically important phytopathogenic fungi has made it a valuable tool in agriculture. This technical guide provides an in-depth literature review of the antifungal activity of **guazatine acetate salt**, focusing on quantitative data, experimental protocols, and the current understanding of its mechanism of action.

## Antifungal Spectrum and Efficacy

Guazatine acetate exhibits potent inhibitory activity against a variety of fungal pathogens. Its efficacy has been quantified through the determination of Minimum Inhibitory Concentrations (MIC) and 50% Effective Concentration (EC50) values in numerous studies.

## Quantitative Antifungal Activity Data

The following tables summarize the in vitro antifungal activity of guazatine acetate and its principal components against various fungal species.

Table 1: Antifungal Activity of Guazatine Acetate against Phytopathogenic Fungi

Fungal Species	Parameter	Value	Reference
Geotrichum citri-aurantii	EC50	0.26 µg/mL	[3]
Penicillium digitatum (wild type)	ED50	~0.05 µg/mL	[4]
Penicillium digitatum (resistant)	ED50	~0.5 µg/mL	[4]
Penicillium italicum	MIC	0.01 mg/mL	[5]
Geotrichum candidum	MIC	0.2 mg/mL	[5]

Table 2: Antifungal Activity (MIC50) of Guazatine Principal Components against Candida Species

Fungal Species	GGG (µM)	GG (µM)	GNG (µM)	GGN (µM)	GN (µM)
C. albicans ATCC 90028	5	20	5	80	>80
C. albicans 12	5	20	5	80	>80
C. glabrata 15	5	20	5	40	>80
C. krusei ATCC 6258	1.25	10	1.25	20	>80
C. parapsilosis ATCC 22019	2.5	10	2.5	40	>80
C. tropicalis 22	1.25	10	1.25	20	>80

GGG, GG, GNG, GGN, and GN represent different guanidated polyamine components of the guazatine mixture.

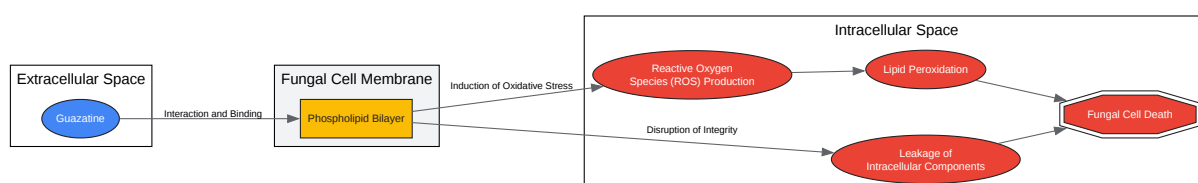
## Mechanism of Action

The primary mode of antifungal action of guazatine is the disruption of the fungal cell membrane. As a cationic molecule, the guanidino groups of guazatine are thought to interact with the negatively charged components of the fungal plasma membrane, leading to a loss of integrity and function.

This interaction is believed to cause:

- **Destabilization of Osmotic Equilibrium:** The binding of guazatine to the membrane disrupts the selective permeability, leading to an uncontrolled flux of ions and small molecules, ultimately causing osmotic instability.[6]
- **Membrane Permeabilization:** The integrity of the membrane is compromised, resulting in the leakage of intracellular contents.[7]
- **Lipid Peroxidation:** The disruption of the membrane can lead to the generation of reactive oxygen species (ROS), causing oxidative stress and subsequent damage to cellular components through lipid peroxidation.[8][9]

The following diagram illustrates the proposed mechanism of action of guazatine on the fungal cell membrane.



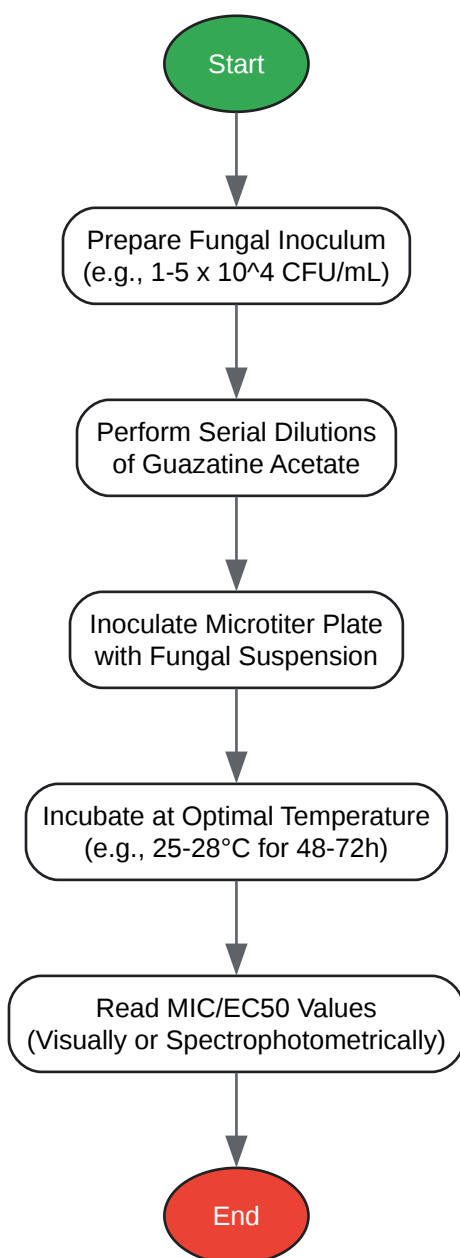
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Proposed mechanism of guazatine's antifungal action.

## Experimental Protocols

This section outlines a generalized experimental workflow for determining the in vitro antifungal activity of **guazatine acetate salt** using the broth microdilution method, based on established protocols.<sup>[1][3][10]</sup>

### Workflow for In Vitro Antifungal Susceptibility Testing



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- To cite this document: BenchChem. [Guazatine Acetate Salt: A Technical Review of its Antifungal Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212337#literature-review-on-guazatine-acetate-salt-s-antifungal-activity]

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